

# Essential Guide to the Proper Disposal of BRD7389

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## Compound of Interest

Compound Name: BRD7389

Cat. No.: B1667518

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For researchers, scientists, and drug development professionals, ensuring the safe and proper disposal of chemical compounds is a critical component of laboratory safety and operational integrity. This guide provides detailed procedures for the disposal of **BRD7389**, a ribosomal S6 kinase (RSK) inhibitor used in biological research. Adherence to these guidelines is essential for minimizing environmental impact and ensuring a safe laboratory environment.

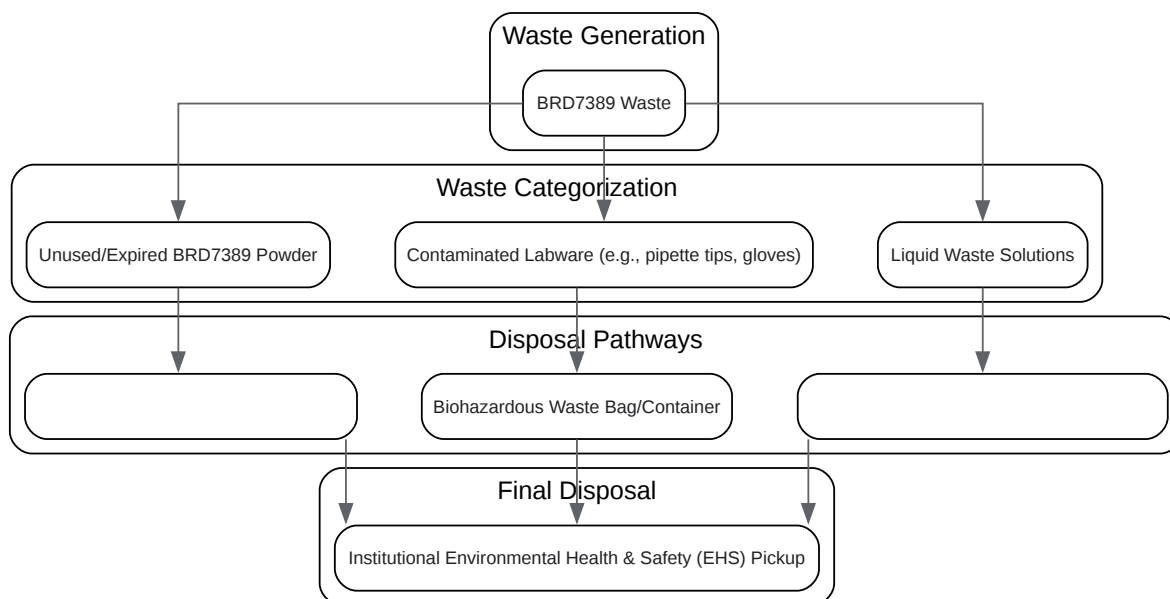
## Safety and Handling Summary

While **BRD7389** is not classified as a hazardous substance or mixture by all suppliers, it is imperative to handle it with care, employing standard laboratory safety protocols.<sup>[1]</sup> The following table summarizes key safety and handling information.

Parameter	Information	Source
Chemical Name	1-[(2-Phenylethyl)amino]-3H-naphtho[1,2,3-de]quinoline-2,7-dione	[1][2]
CAS Number	376382-11-5	[2][3][4][5]
Molecular Formula	C24H18N2O2	[2][4][5]
Molecular Weight	366.4 g/mol	[1][5]
Appearance	Lyophilized powder	[5]
Personal Protective Equipment (PPE)	Safety goggles, lab coat, chemical-resistant gloves	[1]
Handling Precautions	Avoid contact with skin and eyes. Do not breathe dust.[1] Handle in a well-ventilated area or chemical fume hood.	

## Disposal Workflow

The proper disposal route for **BRD7389** depends on its form (solid, liquid, or contaminated material). The following diagram outlines the decision-making process for waste segregation and disposal.



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Fig 1. Decision tree for **BRD7389** waste disposal.

## Detailed Disposal Protocols

The following step-by-step protocols provide guidance for the disposal of various forms of **BRD7389** waste. Always consult and adhere to your institution's specific Environmental Health and Safety (EHS) guidelines.

### A. Unused or Expired **BRD7389** Powder

Solid chemical waste must be disposed of through your institution's hazardous waste program.

- Personal Protective Equipment (PPE): Wear safety goggles, a lab coat, and chemical-resistant gloves.

- **Containment:** Carefully place the original container with the unused or expired powder into a larger, sealable, and clearly labeled hazardous chemical waste container.
- **Labeling:** Ensure the waste container is labeled with "Hazardous Waste," the chemical name ("**BRD7389**"), and any other required information as per your institution's policy.
- **Storage:** Store the sealed waste container in a designated satellite accumulation area.
- **Pickup:** Arrange for pickup and disposal by your institution's EHS department.

## B. Contaminated Labware

Disposable labware that has come into contact with **BRD7389**, especially in the context of cell culture, should be treated as biohazardous chemical waste.

- **Segregation:** Collect all contaminated solid waste, such as pipette tips, tubes, flasks, and gloves, in a designated biohazardous waste container lined with an appropriate bag.
- **Labeling:** The container must be clearly marked with the universal biohazard symbol and may require additional labeling indicating chemical contamination.
- **Storage:** Keep the biohazardous waste container sealed when not in use.
- **Disposal:** Follow your institution's procedures for the disposal of biohazardous waste, which may involve autoclaving before final disposal by EHS.

## C. Liquid Waste Solutions

Aqueous solutions containing **BRD7389**, such as those from cell culture experiments, require careful handling and disposal.

- **Collection:** Collect all liquid waste containing **BRD7389** in a dedicated, leak-proof, and shatter-resistant hazardous waste container.
- **Labeling:** Clearly label the container with "Hazardous Waste," the contents ("**BRD7389** solution" and any other solvents or hazardous materials present, such as DMSO), and the approximate concentrations.

- Treatment (if applicable): If the liquid waste also contains biological agents (e.g., cells), it may need to be chemically decontaminated (e.g., with a 10% bleach solution) before being collected as hazardous chemical waste. Consult your institution's biosafety manual for appropriate procedures.
- Storage: Store the sealed liquid waste container in a designated satellite accumulation area, away from drains and incompatible chemicals.
- Disposal: Arrange for pickup and disposal by your institution's EHS department. Do not pour liquid waste containing **BRD7389** down the drain.

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## References

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